

Safe Disposal of Glycerol-13C2: A Procedural Guide

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Compound of Interest

Compound Name: Glycerol-13C2

Cat. No.: B013024

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This guide provides essential safety and logistical information for the proper disposal of **Glycerol-13C2**. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance. Since Carbon-13 is a stable, non-radioactive isotope, the disposal protocols for **Glycerol-13C2** are primarily governed by the properties of the parent compound, glycerol.^{[1][2][3]}

Immediate Safety and Handling

Before disposal, adherence to proper handling and safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or chemical safety goggles.^{[3][4]}
- Skin Protection: Use appropriate chemical-resistant gloves and wear a lab coat.^{[3][4][5]}
- Respiratory Protection: Not typically required under normal use with adequate ventilation. If aerosols or mists are generated, respiratory protection may be necessary.^[6]

Handling and Storage:

- Handle in a well-ventilated area.^{[3][7]}
- Avoid contact with skin and eyes and inhalation of vapor or mist.^[5]

- Store in a cool, dry, well-ventilated place in a tightly closed container.[5]
- Wash hands thoroughly after handling.[3][5]

Spill Response:

- Do not let the product enter drains.[5][8]
- Absorb the spill with an inert material (e.g., dry sand, vermiculite).[5][9]
- Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[5]
- Clean the affected area thoroughly to remove any residual contamination.[9]

Step-by-Step Disposal Protocol

The disposal of **Glycerol-13C2** waste must be approached systematically. The primary principle is that waste containing stable isotopes is managed based on its chemical properties, not radiological ones.[1][2]

Step 1: Waste Characterization and Segregation

- Identify Waste Composition: Determine if the **Glycerol-13C2** waste is pure, in a solution, or mixed with other chemical, biological, or radioactive materials.
- Crucial Segregation:
 - Do NOT mix with radioactive waste. Stable isotope waste must be kept separate from radioactive waste streams.[1][2]
 - Segregate from other incompatible chemical wastes.[8]

Step 2: Containerization and Labeling

- Select Appropriate Container: Use a chemically compatible, leak-proof, and sealable container for the waste.[5][10]

- Proper Labeling: Clearly label the container with its contents. The label must include:
 - The words "Waste" or "Hazardous Waste".
 - The full chemical name: "**Glycerol-13C2**".
 - List all other components and solvents in the container.
 - Indicate that it contains a stable, non-radioactive isotope.
 - Attach the appropriate hazard symbols if mixed with other hazardous chemicals.

Step 3: Storage and Disposal

- Temporary Storage: Store the sealed waste container in a designated, secure waste accumulation area, away from incompatible materials.
- Consult Regulations: Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements.[\[10\]](#)[\[11\]](#) Disposal procedures can vary significantly by location.
- Final Disposal: Arrange for waste disposal through your institution's EHS department or a licensed chemical waste disposal company.[\[5\]](#) Do not pour **Glycerol-13C2** down the drain.[\[5\]](#)
[\[8\]](#)

Quantitative Data and Chemical Properties

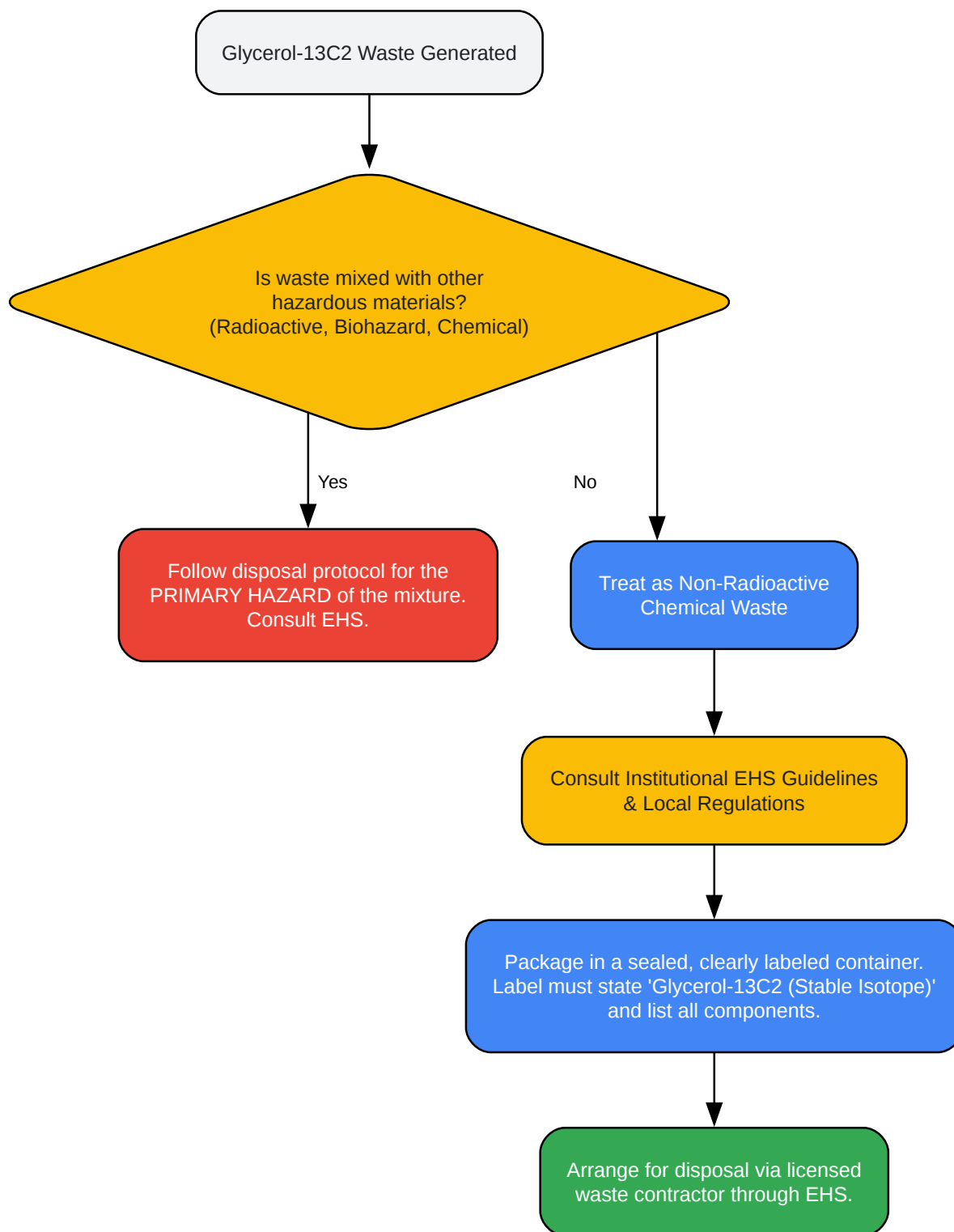
The following table summarizes key quantitative data for glycerol, the parent compound of **Glycerol-13C2**.

Property	Value	Source
Chemical Formula	C ₃ H ₈ O ₃	[4]
CAS Number	56-81-5	[6]
Boiling Point	290 °C (554 °F)	-
Flash Point	177 °C (351 °F) - closed cup	-
n-octanol/water Partition Coeff.	log Pow: -1.75 at 25 °C (77 °F)	[8]
Biodegradability	Readily biodegradable	[6][7]

Note: Data corresponds to unlabeled glycerol. The isotopic labeling with Carbon-13 does not significantly alter these chemical properties.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Glycerol-13C2** waste.



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- To cite this document: BenchChem. [Safe Disposal of Glycerol-13C2: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013024#glycerol-13c2-proper-disposal-procedures]

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